

# 1-Ethylpyridinium Bromide: A Comprehensive Health and Safety Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethylpyridinium bromide

Cat. No.: B159862

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **1-Ethylpyridinium bromide** (CAS No. 1906-79-2), a quaternary ammonium salt belonging to the pyridinium class of ionic liquids. Due to its unique properties, including low vapor pressure and high thermal stability, it finds applications in various chemical syntheses and electrochemical systems.<sup>[1][2]</sup> This document collates essential data on its physical and chemical properties, hazards, handling procedures, and emergency responses to ensure its safe use in a laboratory and research environment.

## Chemical and Physical Properties

**1-Ethylpyridinium bromide** is a white to off-white crystalline solid.<sup>[3]</sup> It is hygroscopic and should be stored under an inert atmosphere.<sup>[3][4]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	1906-79-2	[4][5]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> BrN	[4][5]
Molecular Weight	188.07 g/mol	[1][4]
Appearance	White to almost white crystal or powder	[3]
Melting Point	120-121 °C	[6]
Boiling Point	No data available	
Solubility in Water	Soluble	[7]
Purity	>98.0% (HPLC)	[5][8]

## Hazard Identification and GHS Classification

**1-Ethylpyridinium bromide** is classified as a hazardous substance. The primary hazards are skin and eye irritation.[5][7]

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation

Signal Word: Warning[5]

Hazard Statements:

- H315: Causes skin irritation.[5][7]
- H319: Causes serious eye irritation.[5][7]

#### Precautionary Statements:

- P264: Wash hands and face thoroughly after handling.[5]
- P280: Wear protective gloves, eye protection.[5]
- P302+P352: IF ON SKIN: Wash with plenty of water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P332+P313: If skin irritation occurs: Get medical advice or attention.[5]
- P337+P313: If eye irritation persists: Get medical advice or attention.[5]
- P362+P364: Take off contaminated clothing and wash it before reuse.[5]

## Toxicological Information

While the toxicological properties of **1-Ethylpyridinium bromide** have not been fully investigated, it is known to cause skin and eye irritation.[6][9] Studies on related pyridinium ionic liquids indicate that their toxicity is influenced by the length of the alkyl chain and the nature of the anion.[10][11] In general, pyridinium-based ionic liquids have shown higher toxicity in some biological systems compared to imidazolium-based ones.[11]

#### Quantitative Toxicity Data:

Specific LD50 and LC50 data for **1-Ethylpyridinium bromide** are not readily available in the reviewed literature. However, in vitro cytotoxicity studies on various ionic liquids provide some context. For instance, a study on the MCF7 human breast cancer cell line showed that the IC50 values for a range of ionic liquids, including pyridinium-based compounds, varied from 8  $\mu$ M to 44 mM.[12][13][14] The toxicity generally increases with the length of the alkyl side chain on the cation.[14]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1-Ethylpyridinium bromide** are not publicly available. However, standardized OECD guidelines are followed for

assessing skin and eye irritation.

## OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for assessing the potential of a substance to cause skin irritation.[\[15\]](#)

Methodology:

- **Animal Model:** Healthy young adult albino rabbits are typically used.[\[15\]](#)
- **Application:** A small amount (0.5 g or 0.5 mL) of the test substance is applied to a small area of shaved skin on the animal's back.[\[15\]](#) The site is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.[\[15\]](#)
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[15\]](#)
- **Scoring:** The severity of the skin reactions is scored according to a standardized scale. The mean scores for erythema and edema are used to calculate a primary irritation index.[\[15\]](#)

## OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to assess the potential of a substance to cause eye irritation.[\[16\]](#)

Methodology:

- **Animal Model:** Healthy young adult albino rabbits are used.[\[16\]](#)
- **Application:** A small amount (0.1 mL or 0.1 g) of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as a control.[\[16\]](#)
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.[\[16\]](#)
- **Scoring:** The severity of the ocular lesions is graded according to a standardized scoring system.[\[16\]](#)

## Synthesis of 1-Ethylpyridinium Bromide

A one-step synthesis method has been described:

- **Reactants:** 4.2 mol of ethyl bromide and 4.0 mol of pyridine are added to a 1000 mL round-bottom flask.[4]
- **Reaction Conditions:** The mixture is placed in a combined ultrasound-microwave reactor. The ultrasonic power is set to 1000 W, and the microwave heating power is set to 800 W. The reaction temperature is maintained at 50 °C for 60 minutes. A cooling water condensation system is used to prevent the loss of volatile bromoethane.[4]
- **Yield:** This method reportedly yields 89% of 1-ethylpyridin-1-ium bromide.[4]

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **1-Ethylpyridinium bromide**.

Handling:

- Handle in a well-ventilated area.[6]
- Use a local exhaust system if dust or aerosols are generated.[5]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Avoid contact with skin, eyes, and clothing.[6]
- Minimize dust generation and accumulation.[6]
- Wash hands and face thoroughly after handling.[5]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Store away from incompatible substances such as strong oxidizing agents.[6]

- As the substance is hygroscopic, store under an inert gas.[4]

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[6]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. Wash clothing before reuse.	[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.	[6]
Ingestion	If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Get medical aid.	[6]

### Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Avoid breathing dust. Ensure adequate ventilation.[6]

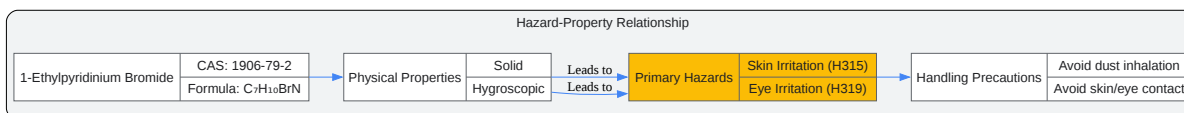
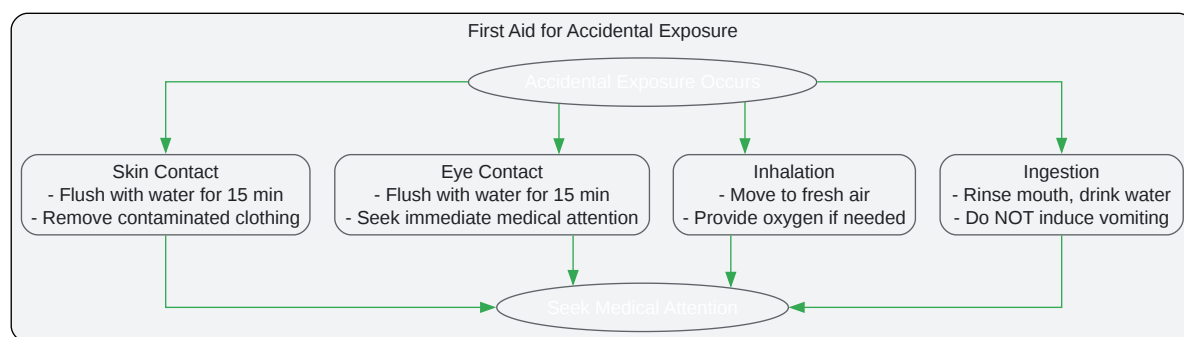
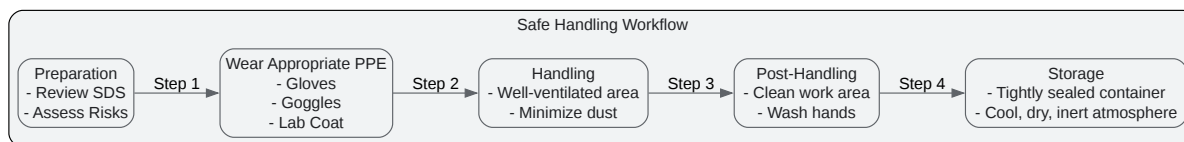
- Cleanup: Vacuum or sweep up the material and place it into a suitable disposal container. Avoid generating dusty conditions. Clean up spills immediately.[6]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[6]
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon monoxide, carbon dioxide, and bromine fumes.[6]
- Firefighting Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[6]

## Visualized Workflows and Relationships

To further aid in the safe handling and understanding of **1-Ethylpyridinium bromide**, the following diagrams illustrate key logical workflows and relationships.



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## References

- 1. nbino.com [nbino.com]
- 2. roco.global [roco.global]
- 3. 1-Ethylpyridinium Bromide - Starshinechemical [starshinechemical.com]
- 4. 1-Ethylpyridinium bromide | 1906-79-2 [m.chemicalbook.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. 1-Ethylpyridinium bromide(1906-79-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. Ethylpyridinium bromide | C7H10BrN | CID 15927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1-Ethylpyridinium Bromide | 1906-79-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. iolitec.de [iolitec.de]
- 10. fenix.ciencias.ulisboa.pt [fenix.ciencias.ulisboa.pt]
- 11. Ionic Liquids—A Review of Their Toxicity to Living Organisms - PMC [pmc.ncbi.nlm.nih.gov]
- 12. In vitro cytotoxicities of ionic liquids: effect of cation rings, functional groups, and anions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Skin irritation: Reference chemicals data bank - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Eye irritation: Reference chemicals data bank - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Ethylpyridinium Bromide: A Comprehensive Health and Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159862#health-and-safety-information-for-1-ethylpyridinium-bromide]

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